

standard operating procedure for handling 5-Chloro-4-ethoxy-2-methoxyaniline

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Compound of Interest

Compound Name: 5-Chloro-4-ethoxy-2-methoxyaniline

Cat. No.: B13279416

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Application Note & Standard Operating Procedure: Handling, Safety, and Experimental Workflows for **5-Chloro-4-ethoxy-2-methoxyaniline**

Executive Summary & Chemical Profiling

5-Chloro-4-ethoxy-2-methoxyaniline (CAS: 1098068-10-0) is a highly substituted, halogenated aromatic amine utilized as a critical building block in the synthesis of advanced active pharmaceutical ingredients (APIs), agrochemicals, and specialized dyes[1]. The presence of electron-donating alkoxy groups (ethoxy and methoxy) alongside an electron-withdrawing halogen (chlorine) on the aniline core creates a unique electronic environment. While this makes it highly valuable for cross-coupling reactions and electrophilic aromatic substitutions, it also imparts severe toxicological and environmental hazards[2][3].

This Application Note provides a comprehensive, self-validating Standard Operating Procedure (SOP) for the safe handling, weighing, and disposal of **5-Chloro-4-ethoxy-2-methoxyaniline**, grounded in authoritative chemical safety standards for halogenated anilines.

Mechanistic Toxicology: The Causality of Hazard

To handle **5-Chloro-4-ethoxy-2-methoxyaniline** safely, researchers must understand the biological mechanisms that make it hazardous. Substituted anilines are not merely irritants; they are systemic toxins[4].

- **Methemoglobinemia & Hypoxia:** The primary acute hazard of aniline derivatives is their ability to induce methemoglobinemia[5][6]. Upon absorption (via inhalation, ingestion, or dermal contact), the compound is transported to the liver, where Cytochrome P450 enzymes catalyze its N-hydroxylation. The resulting N-hydroxyarylamine intermediate is a potent oxidant that converts the ferrous iron (Fe^{2+}) in hemoglobin to ferric iron (Fe^{3+}). This forms methemoglobin, which cannot bind oxygen, leading to systemic hypoxia, cyanosis, and potentially fatal central nervous system depression[5].
- **Genotoxicity & Chronic Exposure:** Halogenated anilines are suspected mutagens and carcinogens. The metabolic activation of the aromatic ring can lead to the formation of reactive electrophiles that form covalent adducts with DNA and cellular proteins[6][7].
- **Ecotoxicity:** The chloro-substituent significantly increases the lipophilicity (log P) of the molecule, making it highly resistant to biodegradation and exceptionally toxic to aquatic life[2][3].



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Caption: Metabolic pathway of halogenated anilines leading to methemoglobinemia and systemic hypoxia.

Quantitative Data & Physicochemical Properties

Understanding the physical properties of **5-Chloro-4-ethoxy-2-methoxyaniline** dictates the physical handling parameters. The data below is synthesized from structural analogs and specific registry data[1][5].

Property	Value / Description	Operational Implication
CAS Number	1098068-10-0	Unique identifier for SDS and inventory tracking.
Molecular Formula	C ₉ H ₁₂ ClNO ₂	High carbon/halogen ratio indicates high lipophilicity.
Molecular Weight	201.65 g/mol	Required for precise stoichiometric calculations.
Physical State	Solid / Crystalline powder	Prone to aerosolization; draft-shield required.
Solubility	Soluble in DMSO, DCM, EtOAc	Requires organic solvents for complete dissolution.
Reactivity	Weak base (Aniline core)	Can be protonated and neutralized using dilute acids.

Standard Operating Procedure: Handling & Workflows

This protocol is designed as a self-validating system: every step includes a confirmation mechanism to ensure containment and accuracy.

Personal Protective Equipment (PPE) Requirements

Because **5-Chloro-4-ethoxy-2-methoxyaniline** is rapidly absorbed through the skin and respiratory tract^{[4][6]}, standard laboratory attire is insufficient.

PPE Category	Specification	Causality / Rationale
Hand Protection	Double-gloving (Nitrile over Neoprene)	Anilines can permeate standard nitrile over time. Double-gloving ensures a fail-safe barrier.
Eye Protection	Tight-fitting chemical safety goggles	Prevents ocular absorption of aerosolized particulates.
Body Protection	Disposable Tyvek® sleeves over lab coat	Prevents accumulation of invisible dust on reusable garments.
Respiratory	N95 or P100 particulate respirator	Mandatory if weighing outside a certified fume hood (highly discouraged)[4].

Step-by-Step Gravimetric Transfer Protocol

Objective: To weigh and transfer the compound without generating airborne particulates.

- Preparation & Environment Validation:
 - Ensure the chemical fume hood has a verified face velocity of 80–100 feet per minute (fpm).
 - Line the weighing area with anti-static, disposable bench paper. Reasoning: Anti-static paper prevents the crystalline powder from repelling and scattering.
- Pre-Weighing (Self-Validation Step 1):
 - Place a sealed, empty glass vial (Vial A) on the analytical balance and tare it.
 - Record the exact weight of the empty spatula to be used.
- Transfer:
 - Inside the fume hood, carefully open the reagent bottle.

- Transfer the desired mass of **5-Chloro-4-ethoxy-2-methoxyaniline** into Vial A.
- Immediately cap both the reagent bottle and Vial A.
- Post-Weighing (Self-Validation Step 2):
 - Weigh the capped Vial A to confirm the exact mass transferred.
 - Weigh the "empty" spatula. If the spatula weight has increased, residual compound is present and must be wiped with an ethyl acetate-soaked Kimwipe into the solid waste container.
- Dissolution:
 - Inject the working solvent (e.g., Dichloromethane) directly into the capped Vial A via a syringe through a septum, if possible, to prevent vapor displacement.

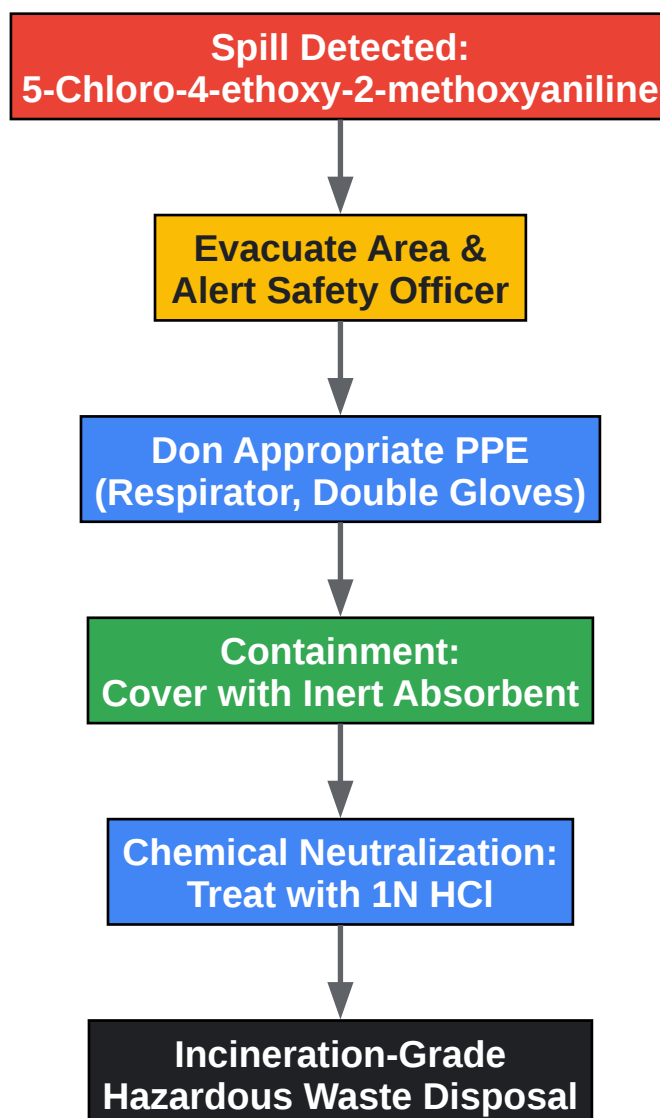
Decontamination & Waste Management

Halogenated anilines are persistent environmental pollutants[2][3]. Never dispose of aniline derivatives in the sink or standard trash.

- Surface Decontamination: Wipe down the fume hood surface and balance with a Kimwipe soaked in 1N Hydrochloric Acid (HCl), followed by a wipe with soapy water. Causality: The HCl protonates the basic aniline amine group, converting the lipophilic freebase into a highly water-soluble anilinium chloride salt, ensuring complete removal from the surface.
- Waste Segregation: Collect all contaminated paper, gloves, and wipes in a dedicated, clearly labeled "Halogenated Aromatic Amine Solid Waste" container. Aqueous and organic liquid waste must be kept in sealed, compatible high-density polyethylene (HDPE) carboys for professional incineration[7].

Emergency Response & Spill Management

In the event of an accidental release or exposure, immediate, structured action is required to prevent systemic toxicity.



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Caption: Step-by-step workflow for the containment and neutralization of a halogenated aniline spill.

- **Dermal Exposure:** Immediately remove contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Do not use solvents (like ethanol) to wash the skin, as this will drastically increase the dermal absorption rate of the lipophilic aniline[4].
- **Inhalation:** Move the victim to fresh air immediately. If cyanosis (bluish discoloration of lips/fingernails) is observed, administer 100% supplemental oxygen and seek emergency medical intervention immediately, as this indicates advanced methemoglobinemia[6][8].

References

- National Center for Biotechnology Information (PubChem). 2,4-Dinitroaniline. Retrieved from: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). EPA/Testing Consent Orders on Aniline and Seven Substituted Anilines. Retrieved from: [\[Link\]](#)
- ResearchGate. Halogenated anilines as novel natural products from a marine biofilm forming microalga. Retrieved from: [\[Link\]](#)
- National Institutes of Health (PMC). The Silent Threat: Exploring the Ecological and Ecotoxicological Impacts of Chlorinated Aniline Derivatives. Retrieved from: [\[Link\]](#)

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Sources

- 1. 76464-53-4|4-Chloro-3-propoxyaniline|BLD Pharm [bldpharm.com]
- 2. researchgate.net [researchgate.net]
- 3. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. 2,4-Dinitroaniline | C₆H₅N₃O₄ | CID 7321 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. epa.gov [epa.gov]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
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